

# Ebanol: A Technical Guide to its Solubility in Organic Solvents

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## Compound of Interest

Compound Name: *Ebanol*

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## Introduction

**Ebanol**, a synthetic fragrance ingredient prized for its rich, warm, and sandalwood-like aroma, is a cornerstone in modern perfumery and a subject of interest in various scientific disciplines. Chemically known as 3-methyl-5-(2,2,3-trimethyl-3-cyclopenten-1-yl)-4-penten-2-ol, its molecular structure dictates its physicochemical properties, including its solubility, which is a critical parameter for formulation, delivery, and biological interaction studies. This technical guide provides an in-depth overview of the solubility of **Ebanol** in organic solvents, supported by its physical and chemical properties, standardized experimental protocols for solubility determination, and a visualization of the olfactory signaling pathway it likely activates.

## Physical and Chemical Properties of Ebanol

A comprehensive understanding of **Ebanol**'s physical and chemical properties is essential for predicting its behavior in different solvent systems. These properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>24</sub> O	
Molecular Weight	208.34 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Sandalwood, woody, musk	
Density	0.898 - 0.904 g/cm <sup>3</sup> @ 25°C	[1]
Boiling Point	287 - 288 °C @ 760 mmHg	
Flash Point	> 100 °C	
logP (o/w)	4.429 (estimated)	
Vapor Pressure	0.000281 mmHg @ 25°C (estimated)	

## Solubility of Ebanol

The solubility of a fragrance molecule like **Ebanol** is a key factor in its application, influencing its performance in various product matrices from fine fragrances to personal care items.

### Qualitative Solubility

**Ebanol** is characterized by its lipophilic nature, which governs its solubility profile. It is readily soluble in many common organic solvents used in the fragrance and cosmetic industries.[2] Conversely, it is considered immiscible with water.[2]

### Quantitative Solubility Data

While extensive quantitative solubility data for **Ebanol** in a wide range of organic solvents is not readily available in published literature, its high logP value suggests a strong preference for non-polar environments. The available quantitative data for its solubility in water is presented below.

Solvent	Temperature (°C)	Solubility	Reference
Water	20	34 mg/L	
Ethanol	-	Readily Soluble	<a href="#">[2]</a>
Dipropylene Glycol (DPG)	-	Readily Soluble	<a href="#">[2]</a>
Other Common Perfumery Solvents	-	Readily Soluble	<a href="#">[2]</a>
Oils	-	Soluble	

## Experimental Protocol for Solubility Determination

To obtain precise quantitative solubility data for **Ebanol** in specific organic solvents, a standardized experimental protocol is necessary. The following methodology is adapted from the OECD Guideline 105 for the Testing of Chemicals, "Water Solubility," and can be applied to organic solvents with appropriate modifications.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Principle

A saturated solution of **Ebanol** in the chosen organic solvent is prepared at a constant temperature. The concentration of **Ebanol** in the saturated solution is then determined analytically to ascertain its solubility.

## Apparatus and Reagents

- Analytical Balance: Accurate to  $\pm 0.1$  mg.
- Constant Temperature Bath or Shaker: Capable of maintaining the desired temperature  $\pm 0.5^{\circ}\text{C}$ .
- Glass Vials or Flasks: With airtight seals.
- Magnetic Stirrer and Stir Bars.
- Centrifuge: Capable of separating undissolved solute.

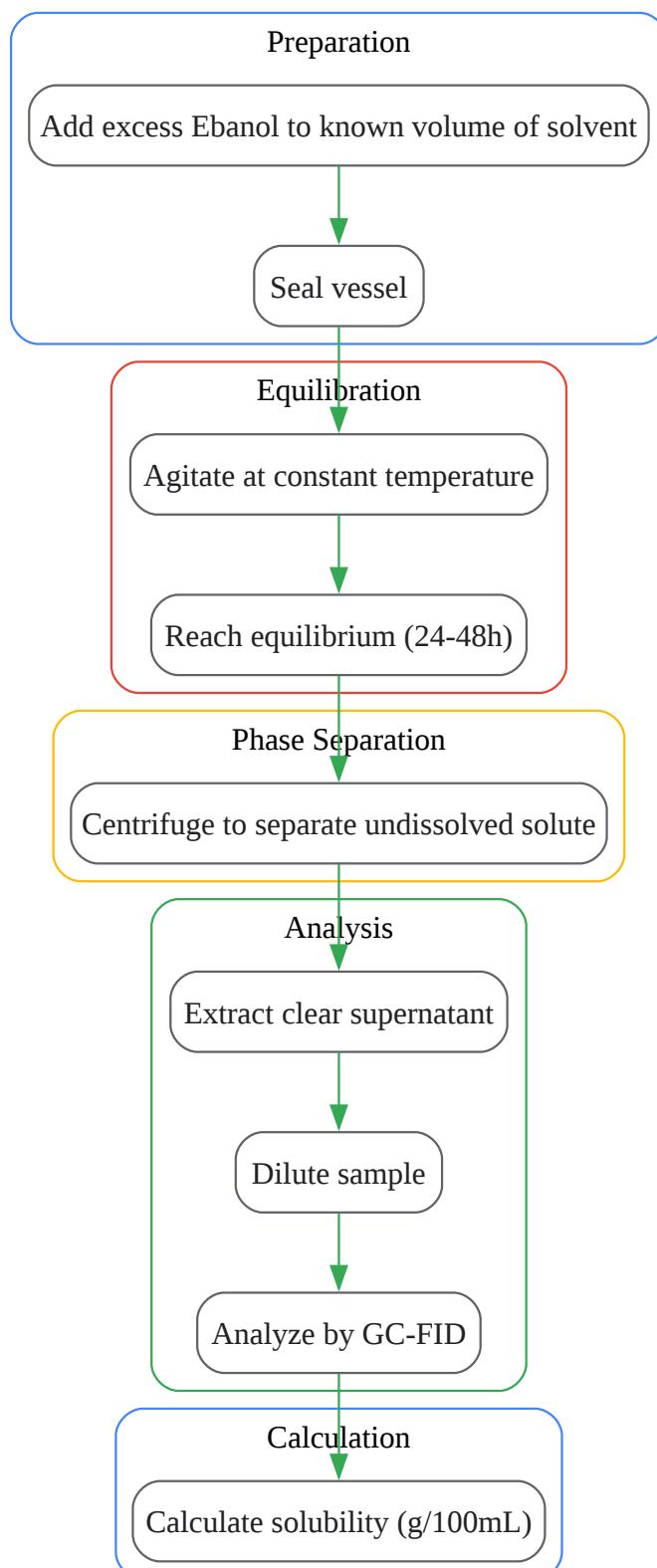
- Analytical Instrumentation: Gas Chromatography (GC) with a Flame Ionization Detector (FID) is recommended for quantifying **Ebanol**.
- **Ebanol**: Of known high purity.
- Organic Solvents: High-purity grade.

## Procedure

- Preparation of the Test Solution:
  - An excess amount of **Ebanol** is added to a known volume of the organic solvent in a glass vial or flask. The use of an excess ensures that a saturated solution is formed.
  - The vessel is securely sealed to prevent solvent evaporation.
- Equilibration:
  - The mixture is agitated in a constant temperature bath or shaker at the desired temperature (e.g., 20°C or 25°C) for a sufficient period to reach equilibrium. A preliminary test is recommended to determine the time required to achieve saturation. This can range from 24 to 48 hours.
- Phase Separation:
  - After equilibration, the undissolved **Ebanol** is separated from the saturated solution. Centrifugation at a suitable speed and for an adequate duration is the preferred method to avoid disturbing the equilibrium.
- Sample Analysis:
  - A known volume of the clear, saturated supernatant is carefully removed.
  - The sample is then diluted with the same organic solvent to a concentration that falls within the linear range of the analytical instrument.
  - The concentration of **Ebanol** in the diluted sample is determined using a calibrated GC-FID system.

- Calculation of Solubility:
  - The solubility of **Ebanol** in the organic solvent is calculated from the measured concentration in the diluted sample, taking into account the dilution factor. The result is typically expressed in grams per 100 mL (g/100mL) or moles per liter (mol/L).

## Experimental Workflow



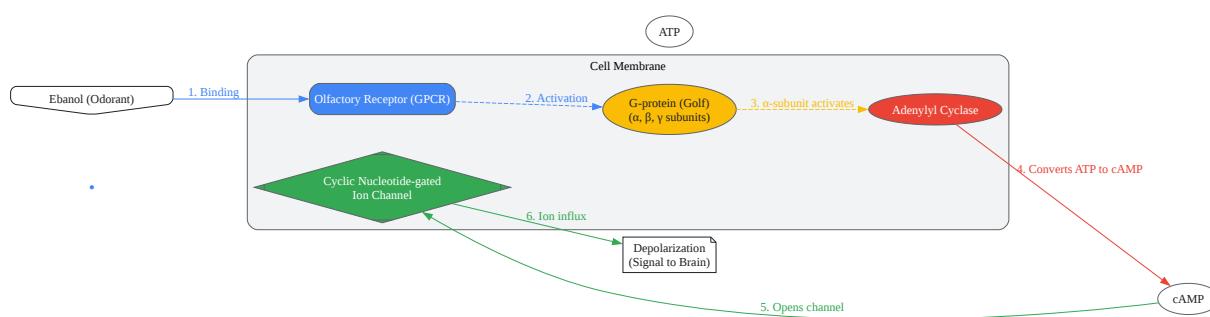
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Caption: Workflow for determining the solubility of **Ebanol** in an organic solvent.

# Olfactory Signaling Pathway

As a fragrance molecule, the primary biological interaction of **Ebanol** is with olfactory receptors in the nasal epithelium. Olfactory receptors are a large family of G-protein coupled receptors (GPCRs). The binding of an odorant molecule like **Ebanol** to its specific receptor initiates a signal transduction cascade that ultimately leads to the perception of smell.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

The following diagram illustrates the general mechanism of the olfactory G-protein coupled receptor signaling pathway.



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Caption: Olfactory signal transduction pathway initiated by an odorant molecule.

## Conclusion

**Ebanol**'s solubility is a fundamental property that dictates its utility and performance in a multitude of applications. While qualitatively understood to be soluble in common organic perfumery solvents and insoluble in water, there is a clear need for more comprehensive quantitative data to aid in precise formulation and research. The provided experimental protocol offers a standardized approach to generating this valuable data. Furthermore, understanding the interaction of **Ebanol** with olfactory receptors through the G-protein coupled receptor signaling pathway provides a molecular basis for its powerful and persistent sandalwood aroma, which is highly valued in the fragrance industry. This guide serves as a foundational resource for scientists and professionals working with this important fragrance ingredient.

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